

Preparing a DMSO Stock Solution of TDI-011536: An Application Note and Protocol

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This document provides a detailed protocol for the preparation, storage, and handling of a dimethyl sulfoxide (DMSO) stock solution of **TDI-011536**, a potent Lats kinase inhibitor. Adherence to this protocol is crucial for ensuring the compound's stability, solubility, and consistent performance in downstream biological assays.

Introduction

TDI-011536 is a small molecule inhibitor of Large Tumor Suppressor Kinases 1 and 2 (Lats1/2), key components of the Hippo signaling pathway.[1][2] By inhibiting Lats kinases, **TDI-011536** prevents the phosphorylation of the transcriptional co-activators Yap and Taz, leading to their nuclear accumulation and the activation of target genes involved in cell proliferation and tissue regeneration.[1][2][3] Due to its therapeutic potential in regenerative medicine, precise and accurate preparation of **TDI-011536** solutions is paramount for reproducible experimental outcomes. This protocol outlines the necessary steps for preparing a stock solution in DMSO, a common solvent for such hydrophobic compounds.

Quantitative Data Summary

The following table summarizes the key quantitative information for **TDI-011536**, compiled from various suppliers and publications.



Parameter	Value	Source(s)
Molecular Weight	364.42 g/mol	[4][5][6]
Solubility in DMSO	50 - 125 mg/mL (137.2 - 343.01 mM)	[4][5][6]
Appearance	White to off-white or yellow solid	[4][6]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years	[4]
Storage (DMSO Stock)	-80°C for up to 1 year; -20°C for up to 1 month	[4][5]
In Vitro Assay Conc.	3 μM (for Yap phosphorylation reduction)	[6][7][8][9]

Note: The solubility of **TDI-011536** in DMSO can be significantly impacted by the presence of moisture. It is strongly recommended to use fresh, anhydrous (hygroscopic) DMSO for stock solution preparation.[4][5]

Experimental Protocol: Preparation of TDI-011536 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of TDI-011536 in DMSO.

Materials

- TDI-011536 powder
- · Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer



- Sonicator (optional, but recommended)[6]
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure

- Pre-weighing Preparation: Before opening, allow the vial of TDI-011536 powder to
 equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of
 atmospheric moisture onto the compound.
- Weighing the Compound: In a fume hood, carefully weigh the desired amount of TDI-011536 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.64 mg of TDI-011536 (Molecular Weight = 364.42 g/mol).
- Dissolution in DMSO:
 - Transfer the weighed TDI-011536 powder to a sterile, amber microcentrifuge tube.
 - Add the calculated volume of fresh, anhydrous DMSO. To continue the example, add 1 mL of DMSO to the 3.64 mg of TDI-011536.
 - Cap the tube tightly.
- Ensuring Complete Solubilization:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the tube for 5-10 minutes in a water bath sonicator.[6] Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber cryovials. This minimizes freeze-thaw cycles which can degrade the compound.[4]
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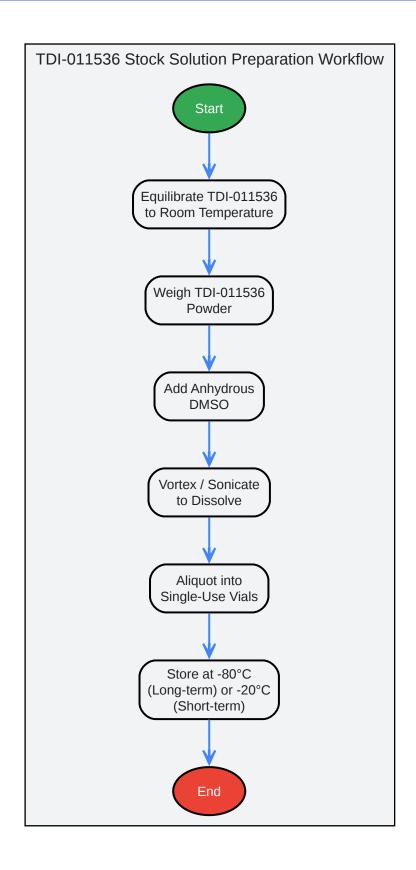


- Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- For long-term storage (up to 1 year), store the aliquots at -80°C.[5] For short-term storage (up to 1 month), store at -20°C.[4][5]

Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the **TDI-011536** stock solution and the simplified Hippo signaling pathway it targets.

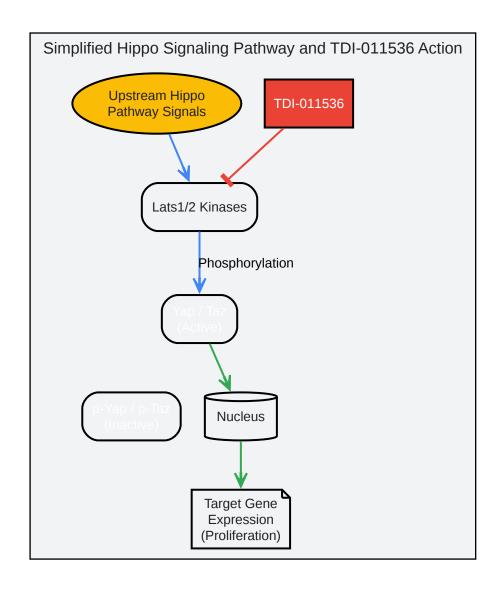




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Caption: Workflow for **TDI-011536** Stock Solution Preparation.





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Caption: TDI-011536 inhibits Lats1/2 in the Hippo pathway.

Conclusion

The careful preparation of a **TDI-011536** stock solution in DMSO is a critical first step for any experiment investigating its biological effects. By following this detailed protocol, researchers can ensure the integrity of the compound and obtain reliable and reproducible results. Always refer to the manufacturer's specific instructions and safety data sheets for the most accurate and up-to-date information.



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